

AS1842856 stability and storage conditions for long-term use.

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Compound of Interest

Compound Name: AS1842856

Cat. No.: B605605

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AS1842856 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive information on the stability, storage, and long-term use of **AS1842856**, a potent FOXO1 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **AS1842856**?

For long-term stability, **AS1842856** solid should be stored at -20°C.[1] Under these conditions, the compound is stable for at least four years.[1] Some suppliers also indicate storage at 2-8°C is acceptable for the solid form.[2][3]

Q2: How should I prepare and store **AS1842856** stock solutions?

AS1842856 is soluble in dimethyl sulfoxide (DMSO).[1][2][3][4][5] It is recommended to use fresh, anhydrous DMSO to prepare stock solutions, as moisture can reduce solubility.[5] After reconstitution, it is best to aliquot the stock solution into single-use volumes and store them at -20°C.[6] Stock solutions are reported to be stable for up to 3 months at -20°C.[6] Avoid repeated freeze-thaw cycles.

Q3: What is the mechanism of action of **AS1842856**?

AS1842856 is a cell-permeable inhibitor that selectively blocks the transcriptional activity of Forkhead box protein O1 (FOXO1) with an IC₅₀ of 33 nM.^[7] It directly binds to the active, unphosphorylated form of FOXO1, preventing it from binding to DNA and initiating the transcription of its target genes.^{[3][7][8]} It shows much lower activity against other FOXO isoforms like FOXO3a and FOXO4.

Troubleshooting Guide

Issue 1: Precipitation of **AS1842856** in cell culture medium.

- Question: I observed precipitation after adding my **AS1842856** stock solution to the cell culture medium. What could be the cause and how can I prevent it?
- Answer: Precipitation in aqueous solutions is a common issue with hydrophobic compounds like **AS1842856**. Here are some potential causes and solutions:
 - Final Concentration Too High: The final concentration of **AS1842856** in your medium may exceed its aqueous solubility. Try lowering the final concentration.
 - Insufficient Mixing: Ensure the stock solution is thoroughly mixed into the medium by gentle vortexing or inversion immediately after addition.
 - High DMSO Concentration: The final concentration of DMSO in the culture medium should typically be kept below 0.5% to avoid solvent-induced precipitation and cytotoxicity. If your stock solution is not concentrated enough, you may be adding too much DMSO. Consider preparing a more concentrated stock solution.
 - Media Composition: The protein content (e.g., FBS) in the medium can help to keep hydrophobic compounds in solution. Ensure your medium contains an appropriate amount of serum or protein.

Issue 2: Inconsistent or unexpected experimental results.

- Question: My experimental results with **AS1842856** are not consistent, or I am observing effects that are not expected from FOXO1 inhibition. What should I consider?
- Answer: Inconsistent or unexpected results can arise from several factors:

- **Compound Stability:** Ensure that your stock solutions have been stored correctly and have not undergone multiple freeze-thaw cycles. Degradation of the compound can lead to reduced potency and inconsistent results.
- **Off-Target Effects:** While **AS1842856** is a selective FOXO1 inhibitor, off-target effects have been reported, especially at higher concentrations.^[9] For instance, it has been shown to also inhibit GSK3.^[4] Consider performing dose-response experiments to use the lowest effective concentration.
- **Cell Line Specificity:** The cellular context, including the expression levels of FOXO1 and the status of upstream and downstream signaling pathways, can influence the response to **AS1842856**. Effects can vary between different cell lines.^[3]
- **Experimental Conditions:** Ensure that incubation times and other experimental parameters are consistent across experiments.

Data Presentation

Table 1: Stability and Storage Conditions for **AS1842856**

Form	Storage Temperature	Stability	Source
Solid	-20°C	≥ 4 years	^[1]
Solid	2-8°C	Not specified	^[2] ^[3]
Stock Solution in DMSO	-20°C	Up to 3 months	^[6]

Table 2: Solubility of **AS1842856** in DMSO

Supplier	Solubility
Cayman Chemical	0.5 mg/mL[1]
Calbiochem® (Sigma-Aldrich)	5 mg/mL[2][3]
R&D Systems	5 mM (with gentle warming)[4]
Selleck Chemicals	Up to 23 mg/mL[5]

Experimental Protocols

Protocol 1: General Protocol for Cell-Based Assays

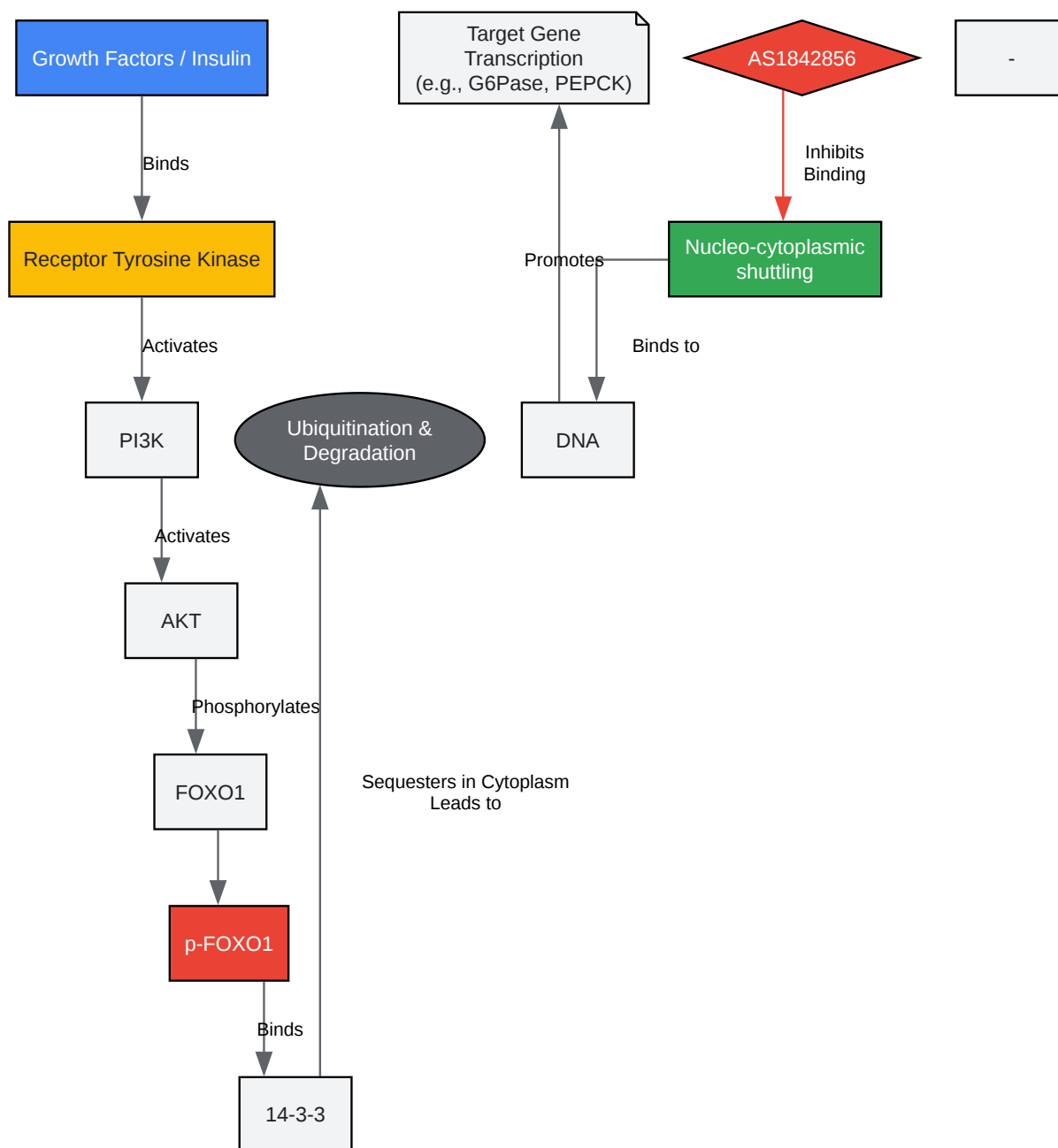
- Stock Solution Preparation: Prepare a 10 mM stock solution of **AS1842856** in anhydrous DMSO.
- Cell Seeding: Seed cells in appropriate culture plates and allow them to adhere overnight.
- Treatment: The next day, dilute the **AS1842856** stock solution in a fresh culture medium to the desired final concentration. Typical working concentrations in cell culture range from 0.1 μ M to 10 μ M.[1][10] The final DMSO concentration should be kept below 0.5%.
- Incubation: Incubate the cells with **AS1842856** for the desired period (e.g., 24, 48, or 72 hours) depending on the specific assay.
- Analysis: Perform downstream analysis, such as cell viability assays (e.g., MTT), western blotting for target proteins, or gene expression analysis (e.g., qRT-PCR).

Protocol 2: In Vivo Administration in Mice

- Formulation: For oral administration, **AS1842856** can be formulated in a vehicle such as 0.5% carboxymethylcellulose (CMC) in saline.[11] For intraperitoneal injection, a formulation in a solution containing 6% HP- β -CD in saline can be used.[11]
- Dosage: A common dosage used in diabetic db/db mice is 100 mg/kg, administered orally. [12]

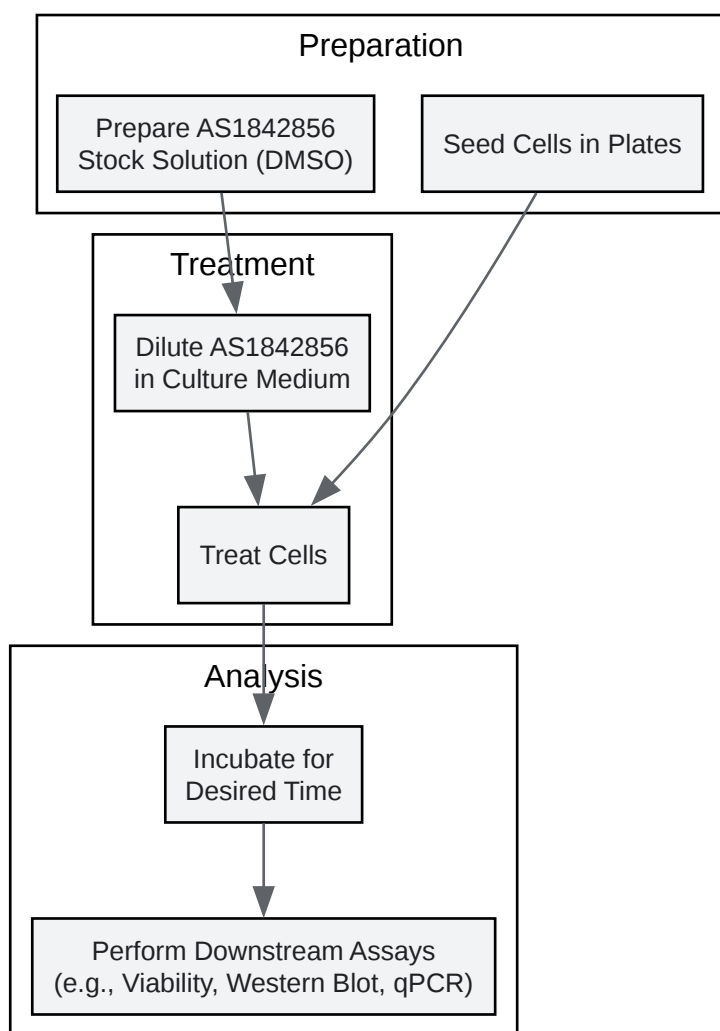
- Administration: Administer the formulated **AS1842856** to the mice via the desired route (e.g., oral gavage or intraperitoneal injection).
- Monitoring: Monitor the animals for the desired physiological effects, such as changes in blood glucose levels.[\[5\]](#)
- Tissue Collection: At the end of the experiment, collect tissues for further analysis (e.g., gene expression in the liver).

Visualizations



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Caption: FOXO1 signaling pathway and the inhibitory action of **AS1842856**.



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Caption: General experimental workflow for cell-based assays with **AS1842856**.

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